

Hydroxylamine-15N Hydrochloride: A Technical Guide to Stability and Storage

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Compound of Interest		
Compound Name:	Hydroxylamine-15N hydrochloride	
Cat. No.:	B032924	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **Hydroxylamine-15N hydrochloride**. The information presented is crucial for ensuring the integrity and reliability of this isotopically labeled compound in research and development settings. The chemical properties of **Hydroxylamine-15N hydrochloride** are virtually identical to its non-labeled counterpart, and as such, stability data for hydroxylamine hydrochloride is considered directly applicable.

Core Stability Profile

Hydroxylamine-15N hydrochloride is a crystalline solid that is susceptible to degradation from several environmental factors. Its stability is primarily influenced by temperature, moisture, light, and exposure to air. The compound is known to be hygroscopic and will readily absorb moisture from the atmosphere, which can accelerate decomposition.[1][2] Furthermore, as a potent reducing agent, it can react with oxidizing agents and certain metals.

Under ideal storage conditions, which include a cool, dark, and dry environment with the compound in a tightly sealed container, **Hydroxylamine-15N hydrochloride** can have a shelf life of up to 36 months.[1][3] However, one safety data sheet notes a "poor" shelf life, stating it undergoes rapid decomposition at room temperature, especially in high humidity.[2]

Factors Influencing Stability



Several key factors can impact the stability of Hydroxylamine-15N hydrochloride:

- Temperature: Elevated temperatures accelerate the rate of decomposition.[1] While some sources recommend storage at room temperature, others suggest a refrigerated environment (2-8°C) to minimize degradation.[1] The compound has a melting point of approximately 151-157°C, at which it decomposes.[4] Heating above 115°C may lead to an explosion.
- Moisture: As a hygroscopic substance, moisture is a critical factor in the degradation of Hydroxylamine-15N hydrochloride.[1] Absorption of water can initiate and accelerate decomposition.
- Light: Exposure to light can contribute to the degradation of the compound.[1]
- Air: The presence of oxygen can promote the decomposition of Hydroxylamine-15N hydrochloride.[1]
- Contaminants: Impurities, particularly metal ions, can act as catalysts and accelerate the decomposition process.[5]

Quantitative Stability Data

While extensive quantitative data on the degradation kinetics of solid **Hydroxylamine-15N hydrochloride** under various conditions is not readily available in the public domain, the following table summarizes the key stability-related parameters gathered from various sources. It is important to note that these values are for the non-isotopically labeled hydroxylamine hydrochloride, but are directly relevant to the 15N-labeled compound.



Parameter	Value	Source(s)
Recommended Storage Temperature	2-8°C or Room Temperature (+15°C to +25°C)	[1]
Shelf Life (Ideal Conditions)	Up to 36 months	[1][3]
Melting/Decomposition Point	151-157°C	[4]
Sensitivity	Hygroscopic, Air & Light Sensitive	[1][6]
pH (0.1 M aqueous solution)	3.4	[4]

Recommended Storage Conditions

To ensure the long-term stability and integrity of **Hydroxylamine-15N hydrochloride**, the following storage conditions are recommended:

Condition	Recommendation	Rationale
Temperature	Store in a cool environment, ideally between 2-8°C.	To minimize thermal decomposition.
Atmosphere	Store under an inert atmosphere (e.g., argon or nitrogen) in a tightly sealed container.	To protect from moisture and atmospheric oxygen.
Light	Store in a dark place or use an amber, light-blocking container.	To prevent photodegradation.
Container	Use a non-metallic, corrosion- resistant container with a tight- fitting lid.	To prevent reaction with metallic impurities and exposure to the atmosphere.
Handling	Handle in a dry environment, such as a glove box or a room with controlled humidity.	To minimize moisture absorption.



Experimental Protocols for Stability Assessment

A formal stability study for **Hydroxylamine-15N hydrochloride** should be conducted to establish its shelf-life under defined storage conditions. The following protocols outline the key experiments for such a study.

Stability-Indicating Analytical Method

A validated stability-indicating analytical method is crucial to separate the intact **Hydroxylamine-15N hydrochloride** from its degradation products. Both High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC) methods are suitable.

a) RP-HPLC Method with Pre-Column Derivatization

This method is often preferred for its sensitivity and specificity.

- Objective: To quantify the concentration of Hydroxylamine-15N hydrochloride and monitor the formation of degradation products.
- Methodology:
 - Derivatization: React Hydroxylamine-15N hydrochloride with a derivatizing agent (e.g., benzaldehyde) to form a stable, UV-active derivative (benzaldoxime).
 - Chromatographic Conditions:
 - Column: C18 reverse-phase column (e.g., 150 x 4.6 mm, 5 μm).
 - Mobile Phase: A gradient of acetonitrile and a suitable buffer (e.g., phosphate buffer).
 - Flow Rate: 1.0 mL/min.
 - Detection: UV detector at an appropriate wavelength for the derivative.
 - Temperature: Ambient or controlled column temperature.
 - Validation: The method should be validated according to ICH guidelines for specificity, linearity, accuracy, precision, and robustness.



b) Gas Chromatography (GC) Method with Derivatization

This method is also effective for quantifying hydroxylamine.

- Objective: To determine the concentration of Hydroxylamine-15N hydrochloride.
- Methodology:
 - Derivatization: React Hydroxylamine-15N hydrochloride with acetone to form the volatile derivative, acetone oxime.
 - Chromatographic Conditions:
 - Column: A non-polar capillary column (e.g., 100% Dimethylpolysiloxane).
 - Carrier Gas: Nitrogen or Helium.
 - Injector and Detector Temperature: Optimized for the derivative (e.g., 250°C and 300°C, respectively).
 - Oven Program: A temperature gradient to ensure separation of the derivative from other components.
 - Detection: Flame Ionization Detector (FID).
 - Validation: The method must be validated for its intended purpose.

Forced Degradation Studies

Forced degradation studies are essential to identify potential degradation products and to demonstrate the stability-indicating nature of the analytical method.

- Objective: To accelerate the degradation of Hydroxylamine-15N hydrochloride under various stress conditions.
- Methodology: Expose samples of Hydroxylamine-15N hydrochloride to the following conditions:
 - o Acid Hydrolysis: 0.1 M HCl at 60°C for 24 hours.



- Base Hydrolysis: 0.1 M NaOH at 60°C for 24 hours.
- Oxidative Degradation: 3% H2O2 at room temperature for 24 hours.
- Thermal Degradation: Store solid samples at elevated temperatures (e.g., 60°C, 80°C) for a specified period.
- Photostability: Expose solid samples to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter.
- Analysis: Analyze the stressed samples using the validated stability-indicating method to identify and quantify any degradation products.

Long-Term and Accelerated Stability Studies

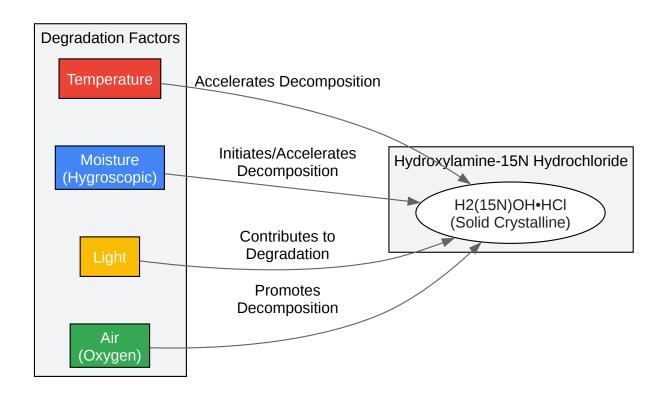
These studies are performed to determine the shelf-life of the product.

- Objective: To evaluate the stability of Hydroxylamine-15N hydrochloride under recommended storage conditions and accelerated conditions.
- Methodology:
 - Sample Preparation: Store multiple batches of Hydroxylamine-15N hydrochloride in the proposed container-closure system.
 - Storage Conditions:
 - Long-Term: 25°C ± 2°C / 60% RH ± 5% RH or 30°C ± 2°C / 65% RH ± 5% RH.
 - Accelerated: 40°C ± 2°C / 75% RH ± 5% RH.
 - Testing Frequency:
 - Long-Term: 0, 3, 6, 9, 12, 18, 24, and 36 months.
 - Accelerated: 0, 3, and 6 months.



 Analysis: At each time point, test the samples for appearance, assay of Hydroxylamine-15N hydrochloride, and levels of degradation products using the validated analytical method.

Visualizations Factors Affecting Stability

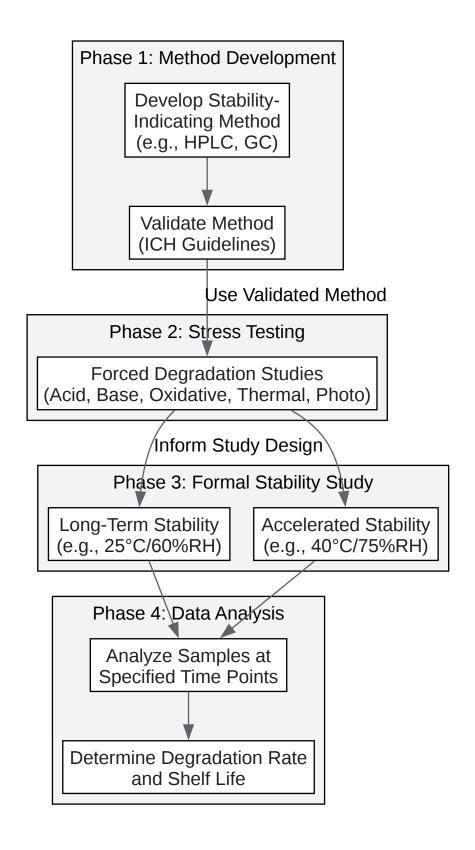


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Caption: Key environmental factors leading to the degradation of **Hydroxylamine-15N hydrochloride**.

Experimental Workflow for Stability Testing





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Caption: A typical workflow for conducting a comprehensive stability study.



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